

# Physical and chemical properties of 2-Methylbutyl butyrate

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## Compound of Interest

Compound Name: 2-Methylbutyl butyrate

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## An In-depth Technical Guide to 2-Methylbutyl Butyrate

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-methylbutyl butyrate**, a key fragrance and flavor compound. It is intended for researchers, scientists, and professionals in drug development who require detailed information for their work. This document includes tabulated physical and chemical data, detailed experimental protocols for its synthesis and analysis, and a visualization of its synthetic pathway.

## Chemical Identity and Properties

**2-Methylbutyl butyrate**, also known as 2-methylbutyl butanoate, is an organic ester characterized by its fruity aroma. It is found naturally in a variety of fruits and is used extensively in the food and fragrance industries.

Table 1: General and Physical Properties of **2-Methylbutyl Butyrate**

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O <sub>2</sub>	[1]
Molecular Weight	158.24 g/mol	[2]
Appearance	Colorless clear liquid	[3]
Odor	Fruity, pear, apricot, apple, tropical, gooseberry, spicy, rummy	[3]
Boiling Point	176.00 to 177.00 °C @ 760.00 mm Hg	[3]
Density	0.862 to 0.868 g/cm <sup>3</sup> @ 25.00 °C	[3]
Refractive Index	1.408 to 1.414 @ 20.00 °C	[3]
Flash Point	138.00 °F (58.89 °C)	[3]
Solubility	Soluble in alcohol; Insoluble in water	[3]

Table 2: Chemical Identifiers of **2-Methylbutyl Butyrate**

Identifier	Value	Source(s)
IUPAC Name	2-methylbutyl butanoate	[1]
CAS Number	51115-64-1	[2]
InChI	InChI=1S/C9H18O2/c1-4-6-9(10)11-7-8(3)5-2/h8H,4-7H2,1-3H3	[1]
InChIKey	MBZKQDXXFMITAC-UHFFFAOYSA-N	[1]
SMILES	<chem>CCCC(=O)OCC(C)CC</chem>	[1]
Synonyms	2-methylbutyl butanoate, Butanoic acid, 2-methylbutyl ester	[3]

## Synthesis of 2-Methylbutyl Butyrate

The most common method for synthesizing **2-methylbutyl butyrate** is through the Fischer esterification of butyric acid with 2-methyl-1-butanol in the presence of an acid catalyst.

### Experimental Protocol: Fischer Esterification

This protocol describes a representative procedure for the synthesis of **2-methylbutyl butyrate**.

Materials:

- Butyric acid
- 2-Methyl-1-butanol
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

- Deionized water
- Diethyl ether

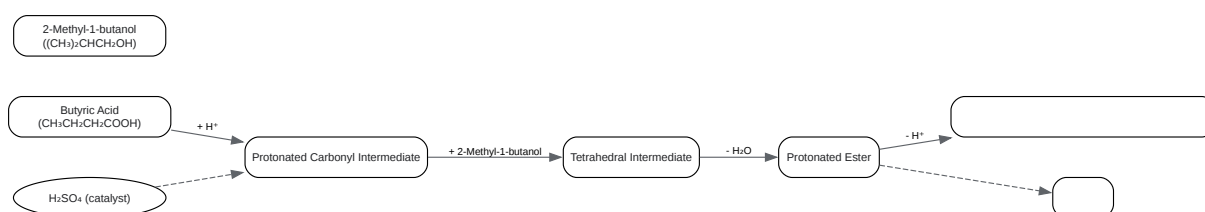
#### Apparatus:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, combine butyric acid and a molar excess of 2-methyl-1-butanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a separatory funnel and wash sequentially with deionized water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and again with deionized water.

- Extraction and Drying: Extract the aqueous layer with diethyl ether. Combine the organic layers and dry over anhydrous magnesium sulfate.
- Purification: Filter the drying agent and remove the solvent using a rotary evaporator. The crude product can be further purified by fractional distillation to obtain pure **2-methylbutyl butyrate**.



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Caption: Fischer esterification of **2-Methylbutyl butyrate**.

## Analytical Characterization

The identity and purity of synthesized **2-methylbutyl butyrate** can be confirmed using various analytical techniques.

## Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used to separate the components of a mixture and identify them based on their mass spectra.

Experimental Protocol:

- Sample Preparation: Dilute a small amount of the purified **2-methylbutyl butyrate** in a volatile solvent such as dichloromethane or hexane.
- Instrumentation:

- Gas Chromatograph: Equipped with a capillary column suitable for separating volatile organic compounds (e.g., DB-5ms).
- Injector: Split/splitless injector, operated in split mode.
- Oven Program: A temperature gradient program is typically used, for example, starting at 50°C and ramping up to 250°C.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer: Operated in electron ionization (EI) mode at 70 eV.
- Data Analysis: The retention time of the peak corresponding to **2-methylbutyl butyrate** is recorded. The resulting mass spectrum is compared with a reference spectrum from a database for confirmation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are powerful tools for elucidating the molecular structure of **2-methylbutyl butyrate**.

Experimental Protocol:

- Sample Preparation: Dissolve a few milligrams of the sample in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- $^1\text{H}$  NMR Analysis: The spectrum will show characteristic chemical shifts and splitting patterns for the different proton environments in the molecule. The integration of the peaks corresponds to the number of protons in each environment.
- $^{13}\text{C}$  NMR Analysis: The spectrum will show a peak for each unique carbon atom in the molecule, providing information about the carbon skeleton.

## Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups present in a molecule.

#### Experimental Protocol:

- **Sample Preparation:** As **2-methylbutyl butyrate** is a liquid, it can be analyzed neat as a thin film between two salt plates (e.g., NaCl or KBr) or by using an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** A standard FT-IR spectrometer.
- **Data Analysis:** The spectrum is analyzed for characteristic absorption bands. For **2-methylbutyl butyrate**, a strong C=O stretching band for the ester group is expected around 1735-1750  $\text{cm}^{-1}$ , and C-O stretching bands will appear in the 1000-1300  $\text{cm}^{-1}$  region.

This guide provides a foundational understanding of **2-methylbutyl butyrate** for research and development purposes. For more specific applications, further investigation and optimization of these protocols may be necessary.

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## References

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